

An In-depth Technical Guide on Cupric Selenate: Molecular Weight and Density

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Compound of Interest

Compound Name: Cupric selenate

Cat. No.: B228449

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This technical guide provides a comprehensive overview of the molecular weight and density of **cupric selenate**, intended for researchers, scientists, and professionals in drug development. The document outlines the key physical properties, details the experimental methodologies for their determination, and presents a logical framework for molecular weight calculation.

Quantitative Data Summary

The physical properties of **cupric selenate** are presented below, distinguishing between its anhydrous and pentahydrate forms.

Property	Anhydrous Cupric Selenate (CuSeO ₄)	Cupric Selenate Pentahydrate (CuSeO ₄ ·5H ₂ O)
Molecular Weight	206.51 g/mol [1]	296.59 g/mol [2]
	206.5 g/mol [3][4][5]	
Density	2.6 g/cm ³ [4][6]	2.559 g/mL[7]
Appearance	Solid[4]	Light blue solid[1]
Molecular Formula	CuO ₄ Se[1][3]	CuH ₁₀ O ₉ Se[2]

Experimental Protocols

The determination of the molecular weight and density of inorganic compounds like **cupric selenate** involves precise experimental techniques. Below are detailed methodologies for key experiments.

Determination of Density

1. Gas Pycnometry (Helium Pycnometry)

Gas pycnometry is a common and highly accurate method for determining the skeletal density of a solid powder.^[1] It operates on the principle of gas displacement, typically using an inert gas like helium, and Boyle's Law.^[7]

- Principle: The volume of the solid material is determined by measuring the pressure change of helium in a calibrated volume. Helium is used because its small atomic size allows it to penetrate small pores, providing a more accurate measurement of the solid's volume, excluding pore volume.^[7]
- Methodology:
 - A known mass of the **cupric selenate** sample is placed in a sample chamber of a known volume.
 - The sample chamber is sealed and purged with helium to remove any adsorbed gases.
 - Helium is introduced into a reference chamber of a known volume at a specific pressure.
 - A valve connecting the reference and sample chambers is opened, allowing the gas to expand into the sample chamber.
 - The final equilibrium pressure is measured.
 - By applying Boyle's Law, the volume of the sample can be calculated from the initial and final pressures and the known volumes of the chambers.
 - The density is then calculated by dividing the mass of the sample by its measured volume.

2. X-ray Crystallography

For crystalline solids, X-ray crystallography can be used to determine the density with high precision.[2] This method relies on determining the crystal structure and unit cell dimensions.

- Principle: By diffracting X-rays off a single crystal of **cupric selenate**, the arrangement of atoms in the crystal lattice and the dimensions of the unit cell can be determined. The density is calculated from the mass of the atoms in the unit cell and the volume of the unit cell.
- Methodology:
 - A suitable single crystal of **cupric selenate** is mounted on a goniometer.
 - The crystal is irradiated with a monochromatic X-ray beam.
 - The diffraction pattern is collected on a detector as the crystal is rotated.
 - The positions and intensities of the diffraction spots are used to determine the unit cell parameters (a, b, c, α , β , γ) and the space group.
 - This information reveals the number of formula units (Z) per unit cell.
 - The volume (V) of the unit cell is calculated from its parameters.
 - The density (ρ) is then calculated using the formula: $\rho = (Z \times M) / (V \times N_a)$, where M is the molar mass and N_a is Avogadro's number.[8]

Determination of Molecular Weight

1. Mass Spectrometry

Mass spectrometry is a powerful analytical technique for determining the molecular weight of a compound by measuring the mass-to-charge ratio of its ions.[9] For inorganic salts, techniques like Inductively Coupled Plasma Mass Spectrometry (ICP-MS) can be utilized.[10]

- Principle: The sample is ionized, and the resulting ions are accelerated and separated based on their mass-to-charge ratio by electric and magnetic fields. A detector then measures the abundance of each ion.

- Methodology:
 - A dilute solution of **cupric selenate** is introduced into the mass spectrometer.
 - The sample is vaporized and ionized in a high-temperature plasma (for ICP-MS). This process breaks the compound down into its constituent elemental ions.^[11]
 - The ions are guided into a mass analyzer, which separates them according to their mass-to-charge ratio.
 - A detector records the intensity of each ion, producing a mass spectrum.
 - By identifying the isotopic peaks for copper, selenium, and oxygen, the elemental composition can be confirmed, and the molecular weight of the original **cupric selenate** molecule can be accurately reconstructed.

Logical Relationship Diagram

The following diagram illustrates the logical process of calculating the molecular weight of anhydrous **cupric selenate** from the atomic weights of its constituent elements.

Caption: Logical workflow for calculating the molecular weight of **cupric selenate**.

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